

(3S-cis)-4-Hydroxymellein: A Technical Guide to a Fungal Polyketide Metabolite

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Compound of Interest

Compound Name: 4-Hydroxymellein, (3S-cis)-

Cat. No.: B15193399

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(3S-cis)-4-Hydroxymellein is a naturally occurring polyketide metabolite belonging to the 3,4-dihydroisocoumarin class, primarily produced by various fungal species. This document provides a comprehensive technical overview of its chemical properties, biosynthetic pathway, known biological activities, and the methodologies used for its study. This guide is intended to serve as a resource for researchers and professionals in natural product chemistry, mycology, and drug discovery.

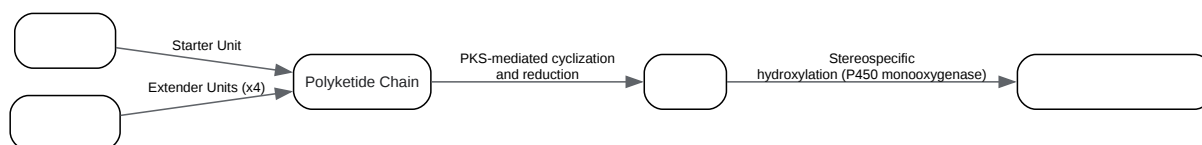
Chemical and Physical Properties

(3S-cis)-4-Hydroxymellein, with the IUPAC name (3S,4S)-4,8-dihydroxy-3-methyl-3,4-dihydroisochromen-1-one, is a stereoisomer of 4-hydroxymellein. Its chemical structure and key properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|--|-------------------|
| Molecular Formula | C ₁₀ H ₁₀ O ₄ | --INVALID-LINK-- |
| Molecular Weight | 194.18 g/mol | --INVALID-LINK-- |
| CAS Number | 60132-20-9 | --INVALID-LINK-- |
| Appearance | Crystalline solid | General knowledge |
| Solubility | Soluble in organic solvents like methanol, ethyl acetate | General knowledge |

Biosynthesis

As a polyketide, (3S-cis)-4-Hydroxymellein is synthesized by a multi-enzyme complex known as a polyketide synthase (PKS). The biosynthesis of melleins, in general, involves the iterative condensation of acetyl-CoA and malonyl-CoA units. While the specific enzymatic steps for the synthesis of (3S-cis)-4-Hydroxymellein are not fully elucidated in the available literature, a hypothetical pathway can be proposed based on the biosynthesis of related compounds like 6-hydroxymellein. This process likely involves a non-reducing PKS (nr-PKS) that collaborates with other enzymes for tailoring reactions such as hydroxylation and stereospecific reduction.



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Caption: Hypothetical biosynthetic pathway of (3S-cis)-4-Hydroxymellein.

Biological Activities and Quantitative Data

(3S-cis)-4-Hydroxymellein has been reported to exhibit a range of biological activities, including antifungal, herbicidal, and anti-parasitic effects. However, specific quantitative data for this

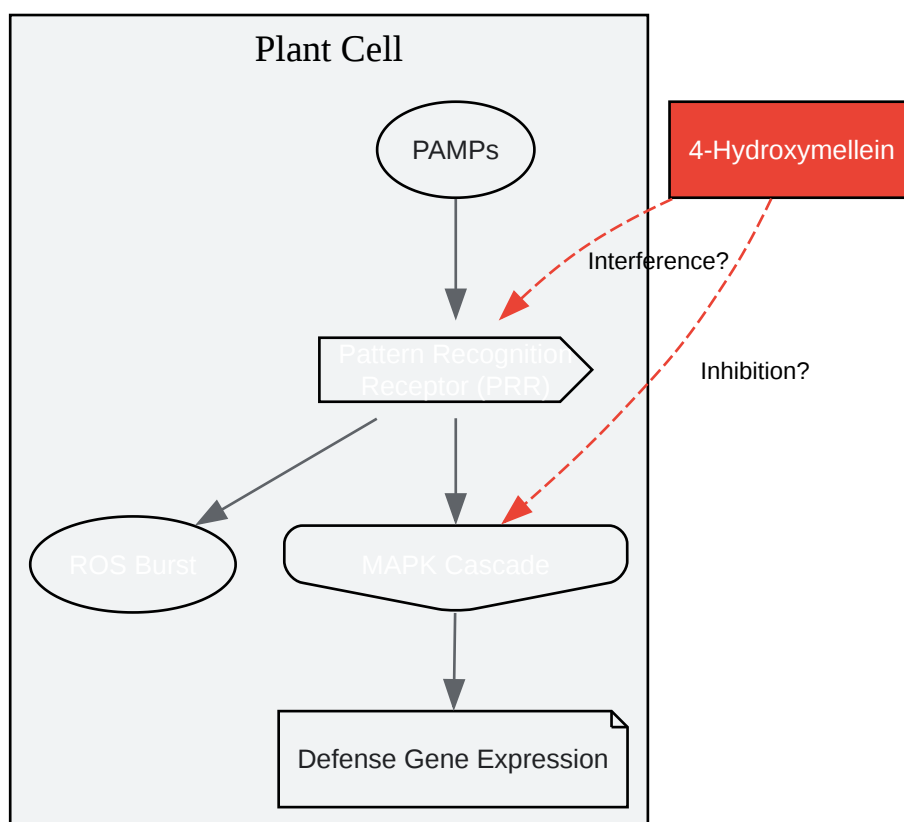
particular stereoisomer is limited in the scientific literature. The table below summarizes the available quantitative data for a closely related stereoisomer, (3R,4R)-4-hydroxymellein.

| Biological Activity | Target Organism | Metric | Value | Reference |
|---------------------|-----------------------------------|-------------|-------|------------|
| Anti-parasitic | Schistosoma mansoni (adult worms) | % Mortality | 50% | 12.5 µg/mL |
| Anti-parasitic | Schistosoma mansoni (adult worms) | % Mortality | 100% | 50 µg/mL |

Note: The provided data is for the (3R,4R) stereoisomer and may not be representative of the (3S-cis) isomer's activity. Further research is needed to determine the specific MIC and IC50 values of (3S-cis)-4-Hydroxymellein for its antifungal and herbicidal activities.

Potential Signaling Pathway Modulation

The precise molecular mechanisms and signaling pathways modulated by (3S-cis)-4-Hydroxymellein are not yet well-defined. However, based on its reported antifungal and herbicidal activities, it is plausible that it interacts with key signaling pathways in target organisms. In plants, for instance, it might interfere with defense signaling pathways, such as those involving phytohormones or pathogen-associated molecular pattern (PAMP)-triggered immunity (PTI).



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Caption: Hypothetical modulation of plant defense signaling by 4-Hydroxymellein.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of (3S-cis)-4-Hydroxymellein are not readily available in a consolidated format. However, based on general practices in natural product chemistry, a typical workflow can be outlined.

Fungal Cultivation and Extraction

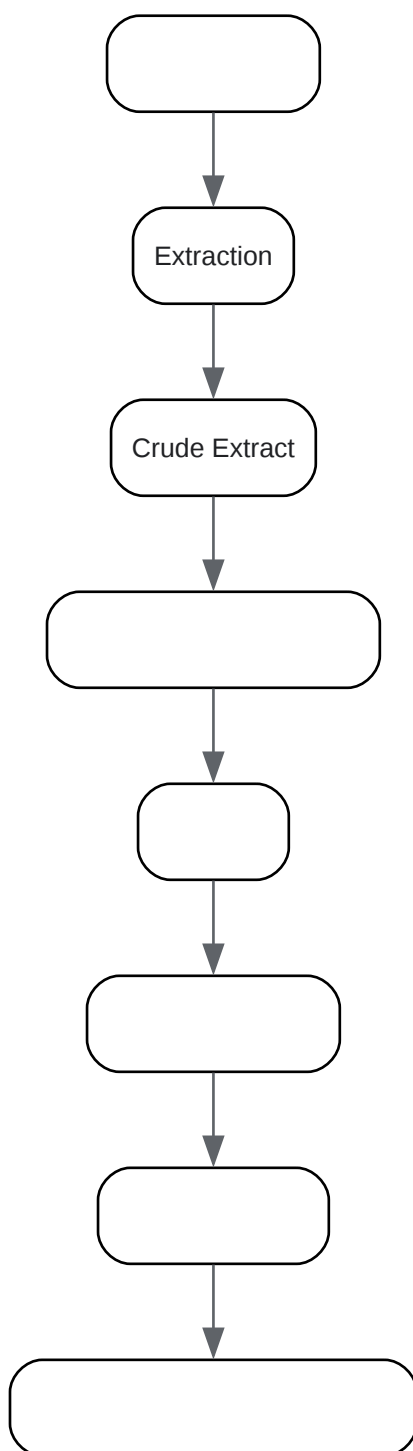
- **Cultivation:** The producing fungal strain (e.g., *Cercospora taiwanensis*) is cultured in a suitable liquid or solid medium to promote the production of secondary metabolites.
- **Extraction:** The fungal biomass and/or the culture broth are extracted with an organic solvent, such as ethyl acetate or methanol, to obtain a crude extract containing the desired metabolite.

Purification

- **Chromatography:** The crude extract is subjected to a series of chromatographic techniques for purification. This typically involves:
 - **Column Chromatography:** Using silica gel or other stationary phases to achieve initial separation.
 - **High-Performance Liquid Chromatography (HPLC):** Employing reversed-phase (e.g., C18) or normal-phase columns for final purification to obtain the pure compound.

Characterization

- **Spectroscopic Analysis:** The structure of the purified compound is elucidated using a combination of spectroscopic methods:
 - **Nuclear Magnetic Resonance (NMR):** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy to determine the chemical structure and stereochemistry.
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
 - **Circular Dichroism (CD) Spectroscopy:** To confirm the absolute stereochemistry.



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Caption: General experimental workflow for the study of (3S-cis)-4-Hydroxymellein.

Conclusion and Future Directions

(3S-cis)-4-Hydroxymellein is a fungal metabolite with demonstrated biological potential. However, a significant knowledge gap exists regarding its specific quantitative bioactivities, mechanisms of action, and the intricacies of its biosynthesis. Future research should focus on:

- Quantitative bioactivity studies: Determining the MIC values against a panel of fungal pathogens and IC50 values for various weed species.
- Mechanism of action studies: Elucidating the specific molecular targets and signaling pathways affected by this compound.
- Biosynthetic pathway elucidation: Identifying and characterizing the PKS and tailoring enzymes responsible for its synthesis.

Addressing these research questions will be crucial for unlocking the full potential of (3S-cis)-4-Hydroxymellein in the development of new pharmaceuticals or agrochemicals.

- To cite this document: BenchChem. [(3S-cis)-4-Hydroxymellein: A Technical Guide to a Fungal Polyketide Metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15193399#3s-cis-4-hydroxymellein-as-a-polyketide-fungal-metabolite\]](https://www.benchchem.com/product/b15193399#3s-cis-4-hydroxymellein-as-a-polyketide-fungal-metabolite)

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